

The Enduring Enigma of Kekulene: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *Kekulene*

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For decades, the captivating molecular architecture of **kekulene** has intrigued and challenged chemists. This in-depth technical guide provides a comprehensive overview of the history of its discovery, the evolution of its synthesis, and the critical experimental data that have shaped our understanding of this unique cycloarene.

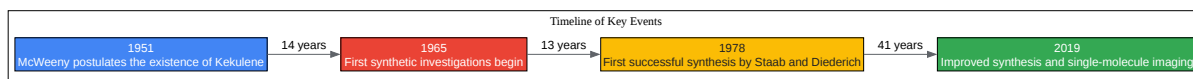
Introduction: The Allure of a Superbenzene

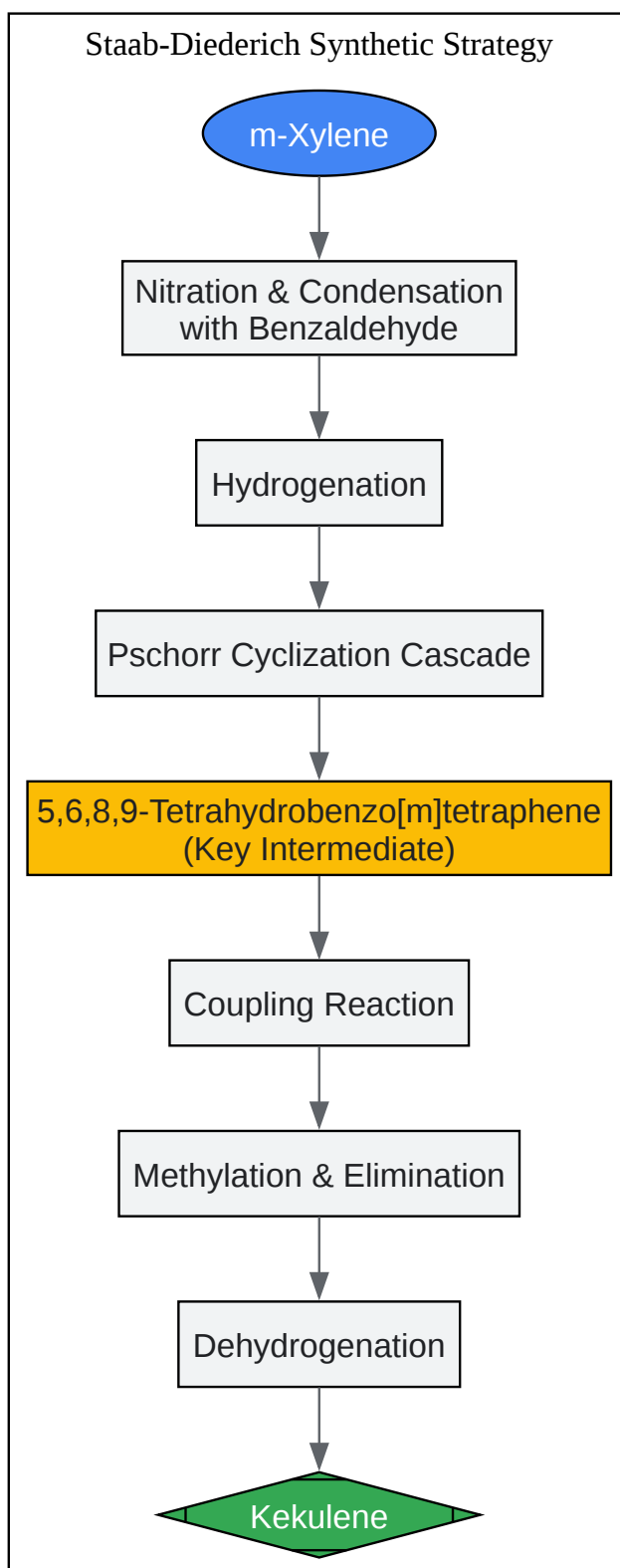
Kekulene (C₄₈H₂₄) is a remarkable polycyclic aromatic hydrocarbon (PAH) composed of twelve fused benzene rings in a cyclic arrangement, earning it the moniker of a [1]-circulene.^[2] Its structure, reminiscent of a "superbenzene," sparked a long-standing debate regarding its electronic nature and aromaticity.^[3] Two primary models have been proposed: the "Kekulé" configuration, suggesting two concentric aromatic annulenes, and the "Clar" configuration, which posits six disjointed aromatic sextets.^{[2][3]} This guide delves into the pivotal moments of **kekulene**'s history, from its theoretical conception to its eventual synthesis and characterization, providing researchers, scientists, and drug development professionals with a detailed understanding of this fascinating molecule.

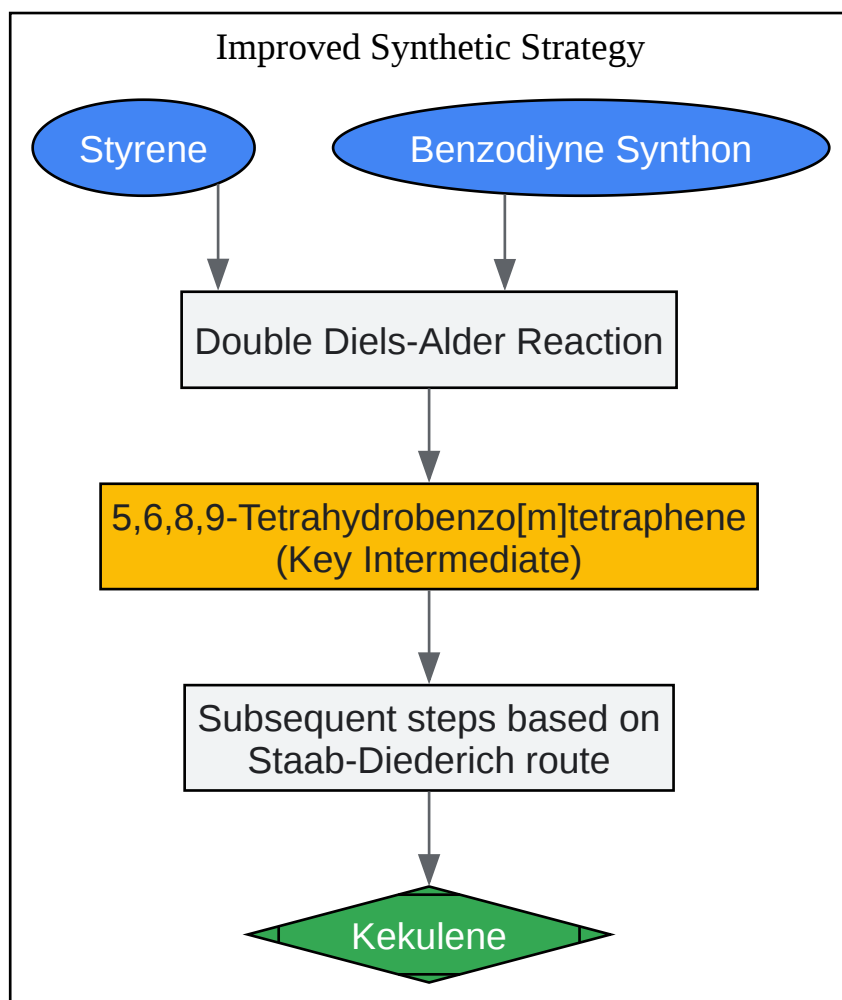
A Historical Odyssey: From Postulation to Realization

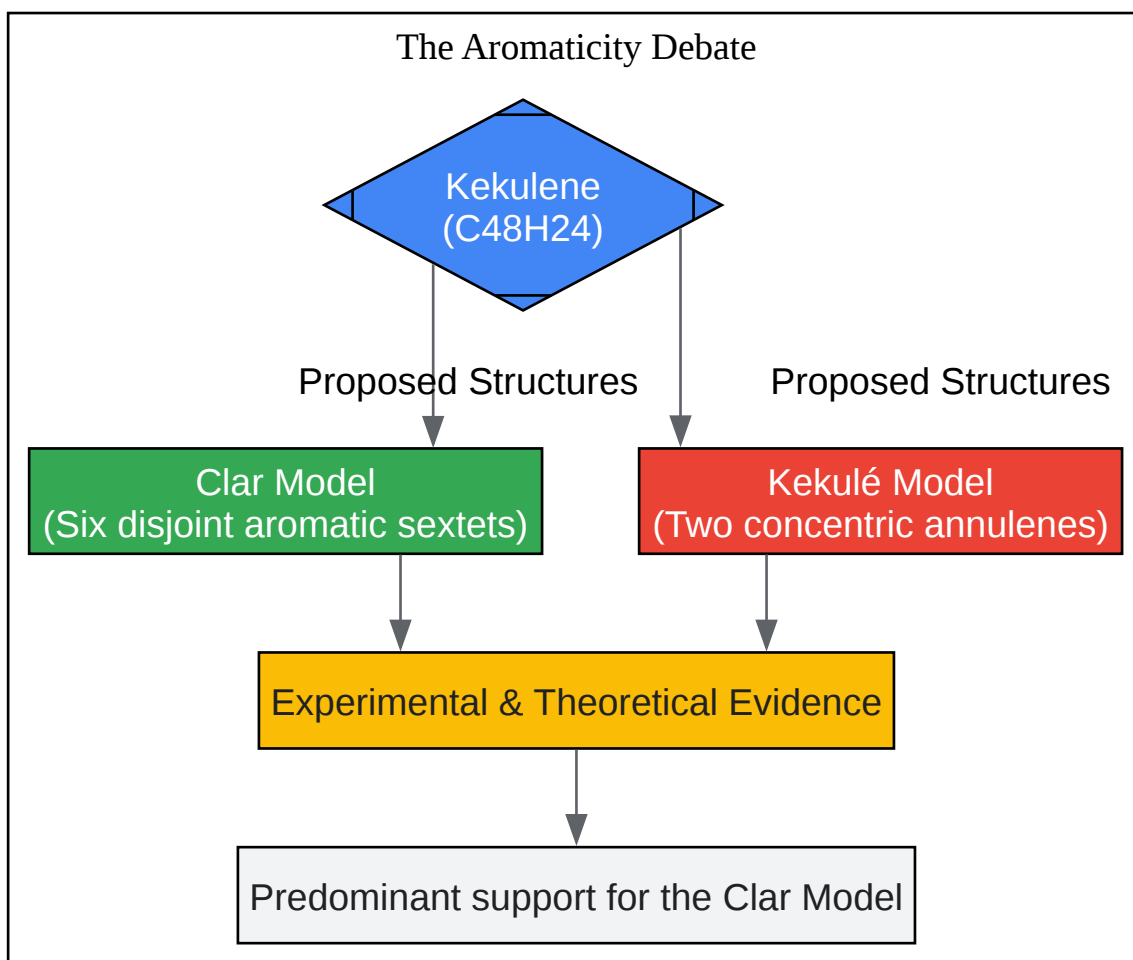
The journey to conquering **kekulene** was a multi-decade endeavor, marked by theoretical postulations and persistent synthetic efforts.

The concept of **kekulene** was first postulated by physical chemist McWeeny in 1951, long before its synthesis was feasible.^[4] The molecule was named in honor of August Kekulé, who famously proposed the structure of benzene.^[4] The first synthetic investigations began in 1965, a century after Kekulé's seminal work.^[4] However, it was not until 1978 that the landmark first synthesis of **kekulene** was achieved by Heinz A. Staab and François Diederich.^{[2][3][4]} This achievement is widely regarded as a milestone in the field of aromatic chemistry.^[3] For four decades, their synthesis remained the only reported method until an improved route was developed, leading to a renewed interest in this captivating molecule.^{[5][6]}









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